

An In-depth Technical Guide on (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-Tert-butyl 1-aminopropan-2-ylcarbamate

Cat. No.: B139727

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **(S)-tert-butyl 1-aminopropan-2-ylcarbamate**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Identity and Core Properties

(S)-tert-butyl 1-aminopropan-2-ylcarbamate is a chiral building block commonly utilized in organic and medicinal chemistry. The presence of a primary amine and a Boc-protected secondary amine makes it a valuable intermediate for the synthesis of more complex molecules, particularly peptidomimetics and other chiral compounds.

Table 1: Core Chemical Identifiers

Identifier	Value
IUPAC Name	(S)-tert-butyl 1-aminopropan-2-ylcarbamate[1]
CAS Number	146552-71-8[1]
Molecular Formula	C ₈ H ₁₈ N ₂ O ₂ [1]
Molecular Weight	174.24 g/mol [1]
InChI Key	JQXZBJA AOLPTKP-LURJTMIESA-N

Table 2: Physicochemical and Computed Properties

Property	Value
Physical Form	Solid
Purity	≥95%
Storage Temperature	Refrigerator
Topological Polar Surface Area (TPSA)	55.56 Å ² (Value for a similar isomer)[2]
logP	1.20 (Value for a similar isomer)[2]
Hydrogen Bond Donors	1 (Value for a similar isomer)[2]
Hydrogen Bond Acceptors	3 (Value for a similar isomer)[2]
Rotatable Bonds	2 (Value for a similar isomer)[2]

Safety and Handling

Proper handling of **(S)-tert-butyl 1-aminopropan-2-ylcarbamate** is essential in a laboratory setting. The compound is classified as hazardous, and appropriate personal protective equipment (PPE) should be used.

Table 3: GHS Hazard Information

Category	Code	Description
Signal Word	-	Warning
Hazard Statements	H302	Harmful if swallowed
H315	Causes skin irritation	
H319	Causes serious eye irritation	
H335	May cause respiratory irritation	
Precautionary Statements	P261	Avoid breathing dust/fumes/gas/mist/vapors/spray
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	

Storage and Handling Recommendations:

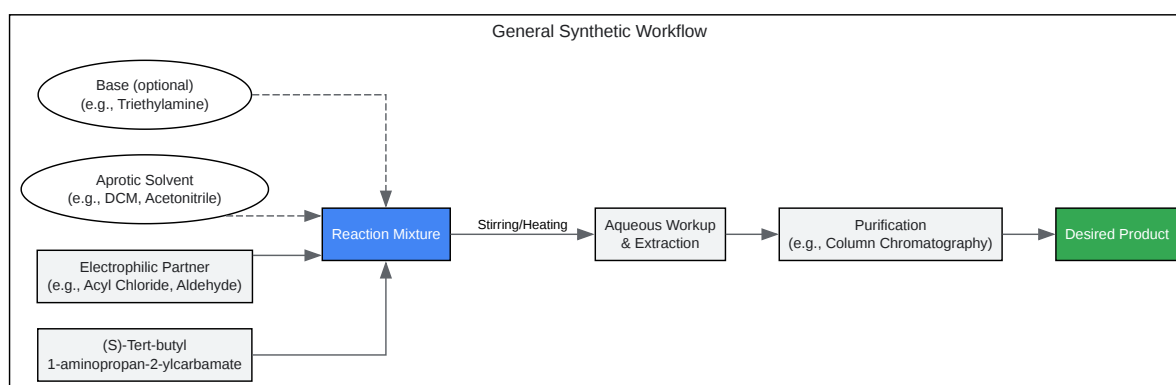
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area, such as a refrigerator.[\[3\]](#)
- Handling: Use only with adequate ventilation or under a chemical fume hood.[\[3\]](#)[\[4\]](#) Avoid contact with skin, eyes, and clothing.[\[3\]](#) Wash hands thoroughly after handling.[\[3\]](#) Wear protective gloves, clothing, and eye/face protection.[\[3\]](#)

Role in Organic Synthesis

(S)-tert-butyl 1-aminopropan-2-ylcarbamate is primarily used as a chiral intermediate. The tert-butoxycarbonyl (Boc) group serves as a robust protecting group for the amine, which is stable under a variety of reaction conditions but can be easily removed with mild acids. This allows for selective reaction at the free primary amine, making it a versatile tool for constructing nitrogen-containing molecules.

Its applications include:

- Peptide Synthesis: Used as a non-natural amino acid derivative to build complex peptides and peptidomimetics.[5]
- Chiral Building Block: Serves as a foundational structure for the synthesis of enantiomerically pure pharmaceuticals and other complex organic molecules.[5]



[Click to download full resolution via product page](#)

Caption: General workflow for using the title compound in a coupling reaction.

Experimental Protocols

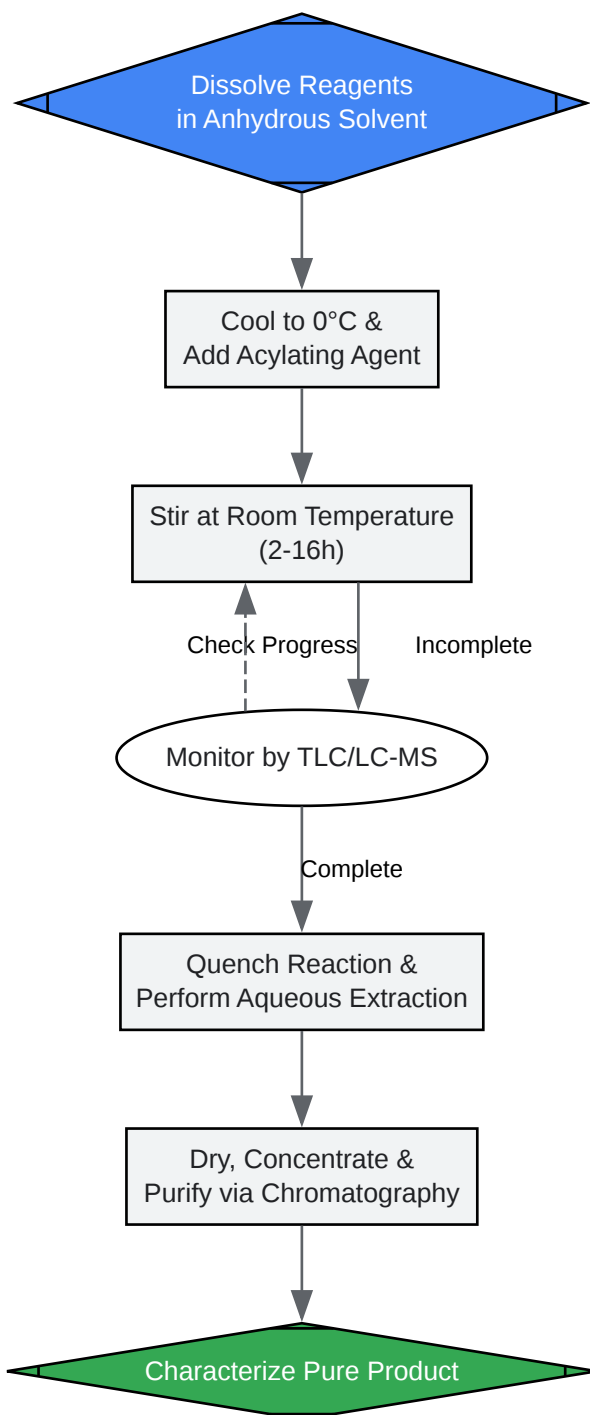
While a specific protocol for the synthesis of **(S)-tert-butyl 1-aminopropan-2-ylcarbamate** is not detailed in the provided results, a representative experimental protocol for its use in a coupling reaction can be described based on common organic chemistry methods.

Protocol: Amide Coupling Reaction

This protocol outlines a general procedure for the acylation of the primary amine of **(S)-tert-butyl 1-aminopropan-2-ylcarbamate**.

- Reaction Setup:
 - To a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add **(S)-tert-butyl 1-aminopropan-2-ylcarbamate** (1.0 molar equivalent).
 - Dissolve the starting material in a suitable anhydrous solvent (e.g., dichloromethane or acetonitrile) to a concentration of approximately 0.1-0.5 M.
 - If the reaction requires a non-nucleophilic base to scavenge acid, add triethylamine (1.1-1.5 molar equivalents).
 - Cool the resulting mixture in an ice bath (0 °C).
- Reagent Addition:
 - Slowly add the desired acylating agent (e.g., an acyl chloride or anhydride, 1.0-1.1 molar equivalents) dropwise to the stirred solution.
- Reaction Monitoring:
 - Allow the reaction to warm to room temperature and stir for a period of 2-16 hours.
 - Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup and Isolation:
 - Upon completion, quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane).
 - Combine the organic layers, wash with brine, dry over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure.
- Purification:

- Purify the resulting crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure acylated product.



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for a typical amide coupling experiment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (S)-TERT-BUTYL 1-AMINOPROPAN-2-YLCARBAMATE [allbiopharm.com]
- 2. chemscene.com [chemscene.com]
- 3. aksci.com [aksci.com]
- 4. fishersci.com [fishersci.com]
- 5. (S)-tert-Butyl (1-cyanopropan-2-yl)carbamate | RUO [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on (S)-Tert-butyl 1-aminopropan-2-ylcarbamate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139727#s-tert-butyl-1-aminopropan-2-ylcarbamate-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com